

Application Notes and Protocols for Isoxazole Ring Formation

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Compound of Interest

Compound Name: (5-Isopropylisoxazol-3-yl)methanol

Cat. No.: B168598

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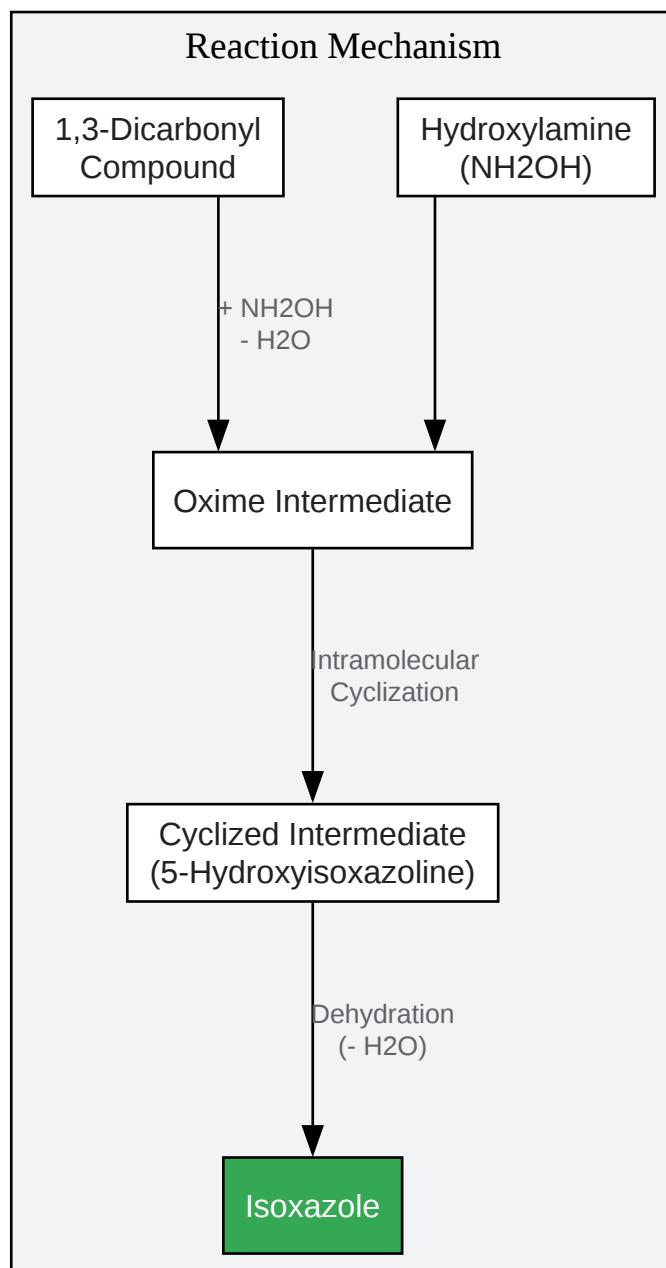
Audience: Researchers, scientists, and drug development professionals.

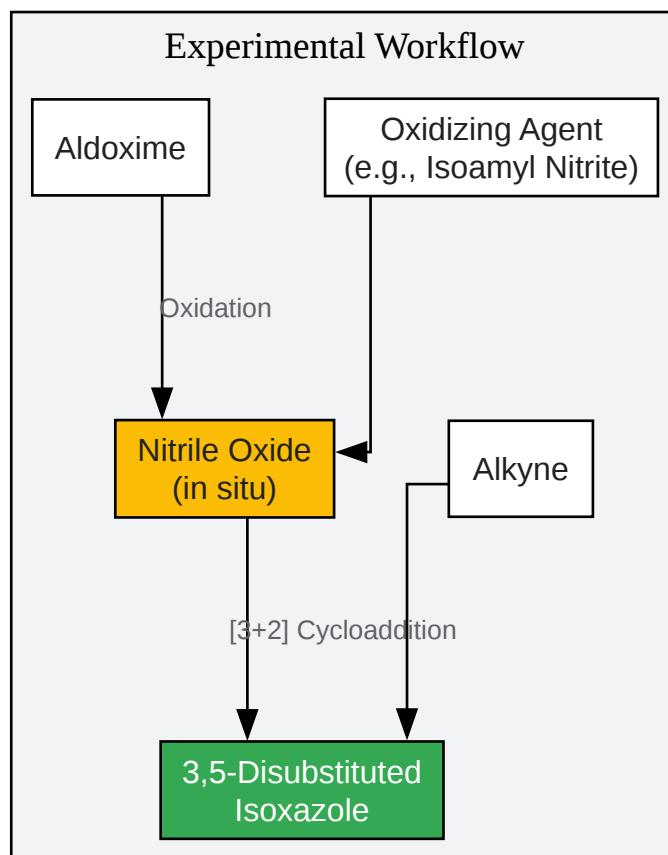
Introduction: The isoxazole scaffold is a privileged structure in medicinal chemistry, appearing in a wide array of pharmaceuticals and biologically active compounds.[1][2][3] Its synthesis is a cornerstone of heterocyclic chemistry, with several robust methods available for its construction. These application notes provide detailed protocols for three common and versatile methods for isoxazole ring formation, along with quantitative data and workflow visualizations to aid researchers in selecting and implementing the optimal synthetic route for their specific needs.

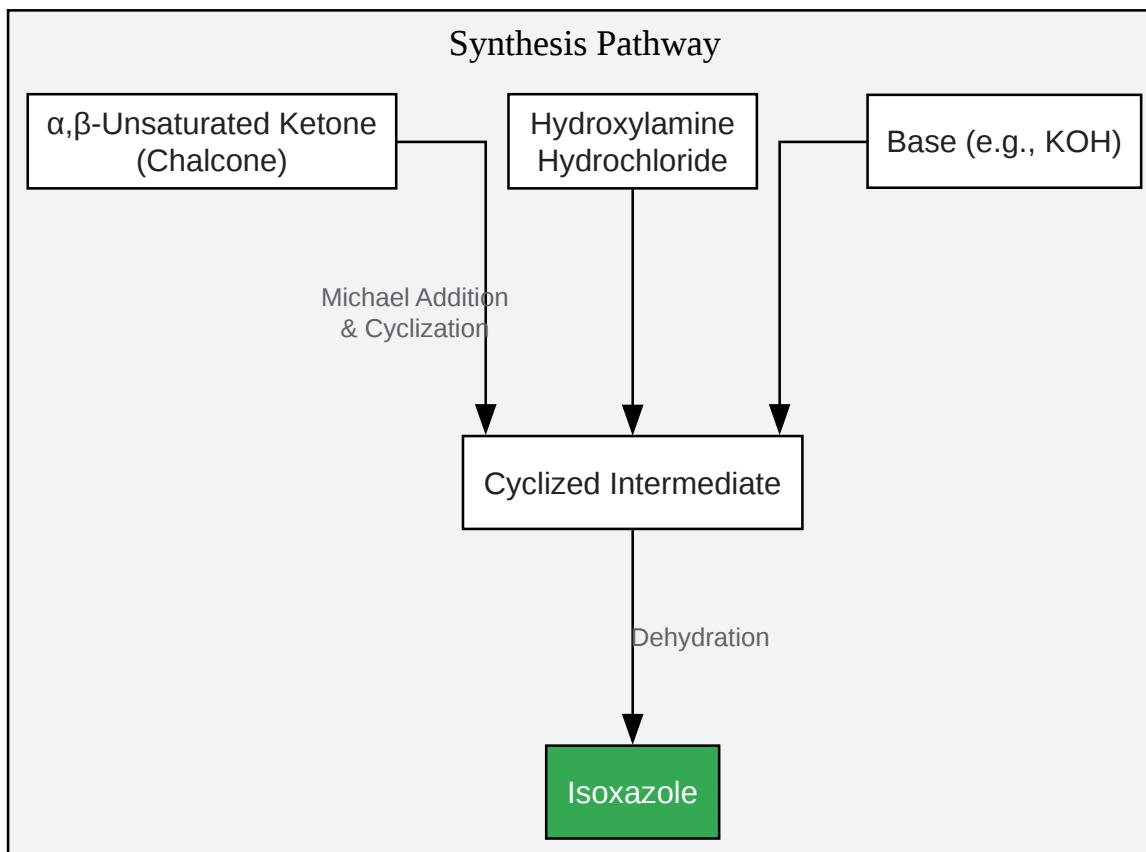
I. Synthesis from 1,3-Dicarbonyl Compounds and Hydroxylamine

This classical method, often referred to as the Claisen isoxazole synthesis, is a straightforward and widely used approach for preparing 3,5-disubstituted isoxazoles.[2][4] The reaction proceeds via the condensation of a 1,3-dicarbonyl compound with hydroxylamine, followed by cyclization and dehydration to form the aromatic isoxazole ring.[5][6]

Reaction Scheme: A 1,3-dicarbonyl compound reacts with hydroxylamine, first forming an oxime intermediate with one of the carbonyl groups. The hydroxyl group of the oxime then attacks the second carbonyl group, leading to a cyclized intermediate. Subsequent loss of a water molecule results in the formation of the isoxazole ring.[5]







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